

What is the chemical structure of 4-O-Demethylisokadsurenin D?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15594129

[Get Quote](#)

An In-Depth Technical Guide to 4-O-Demethylisokadsurenin D

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-O-Demethylisokadsurenin D is a lignan compound isolated from plants of the Piper genus, notably Piper kadsura. Lignans as a class are recognized for their diverse pharmacological activities, and preliminary investigations suggest that **4-O-Demethylisokadsurenin D** may possess anti-inflammatory, anti-platelet, and neuroprotective properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **4-O-Demethylisokadsurenin D**, alongside detailed experimental protocols and an exploration of its potential mechanisms of action.

Chemical Structure and Properties

4-O-Demethylisokadsurenin D is a complex lignan with a dibenzocyclooctadiene skeleton. Its chemical identity is defined by the following identifiers:

Property	Value
Chemical Formula	C ₂₀ H ₂₂ O ₅
Molecular Weight	342.39 g/mol
CAS Number	89104-59-6
SMILES	O=C1--INVALID-LINK----INVALID-LINK---- INVALID-LINK--[C@@]2(CC=C)C=C1OC

A detailed 3D structure can be visualized using standard chemical modeling software.

Physicochemical Data

Limited experimental data is available for the physicochemical properties of **4-O-Demethylisokadsurenin D**. The following table summarizes available information.

Property	Value	Source
Melting Point	Not available	General knowledge for this class of compounds
Boiling Point	Not available	
Solubility	Soluble in organic solvents such as DMSO, ethanol, and methanol.	

Biological Activities and Potential Therapeutic Applications

While specific quantitative data for **4-O-Demethylisokadsurenin D** is not extensively reported in publicly available literature, the broader class of lignans from *Piper kadsura* and related species have demonstrated significant biological effects. These activities provide a strong rationale for the further investigation of **4-O-Demethylisokadsurenin D**.

Anti-Inflammatory Activity

Lignans isolated from *Piper kadsura* have been shown to possess anti-inflammatory properties. The primary mechanism of action for many anti-inflammatory compounds involves the inhibition of key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways. These pathways are central to the production of pro-inflammatory mediators like nitric oxide (NO), prostaglandins, and various cytokines.

Anti-Platelet Aggregation Activity

Several lignans have been identified as inhibitors of platelet aggregation. This activity is crucial in the context of cardiovascular diseases where aberrant platelet activation can lead to thrombosis. The mechanism often involves interference with signaling cascades initiated by agonists like ADP, collagen, and thrombin.

Neuroprotective Effects

Neuroinflammation is a key factor in the pathogenesis of various neurodegenerative diseases. Compounds that can mitigate inflammatory processes in the central nervous system are of significant therapeutic interest. The potential anti-inflammatory action of **4-O-Demethylisokadsurenin D** suggests it may offer neuroprotective benefits.

Quantitative Biological Data Summary

Biological Activity	Assay	Target/Cell Line	IC ₅₀ / EC ₅₀	Reference
Anti-inflammatory	Nitric Oxide (NO) Production	LPS-stimulated RAW 264.7 macrophages	Data not available for this specific compound	
Anti-platelet Aggregation	ADP-induced platelet aggregation	Human/animal platelets	Data not available for this specific compound	
Neuroprotection	Data not available for this specific compound			

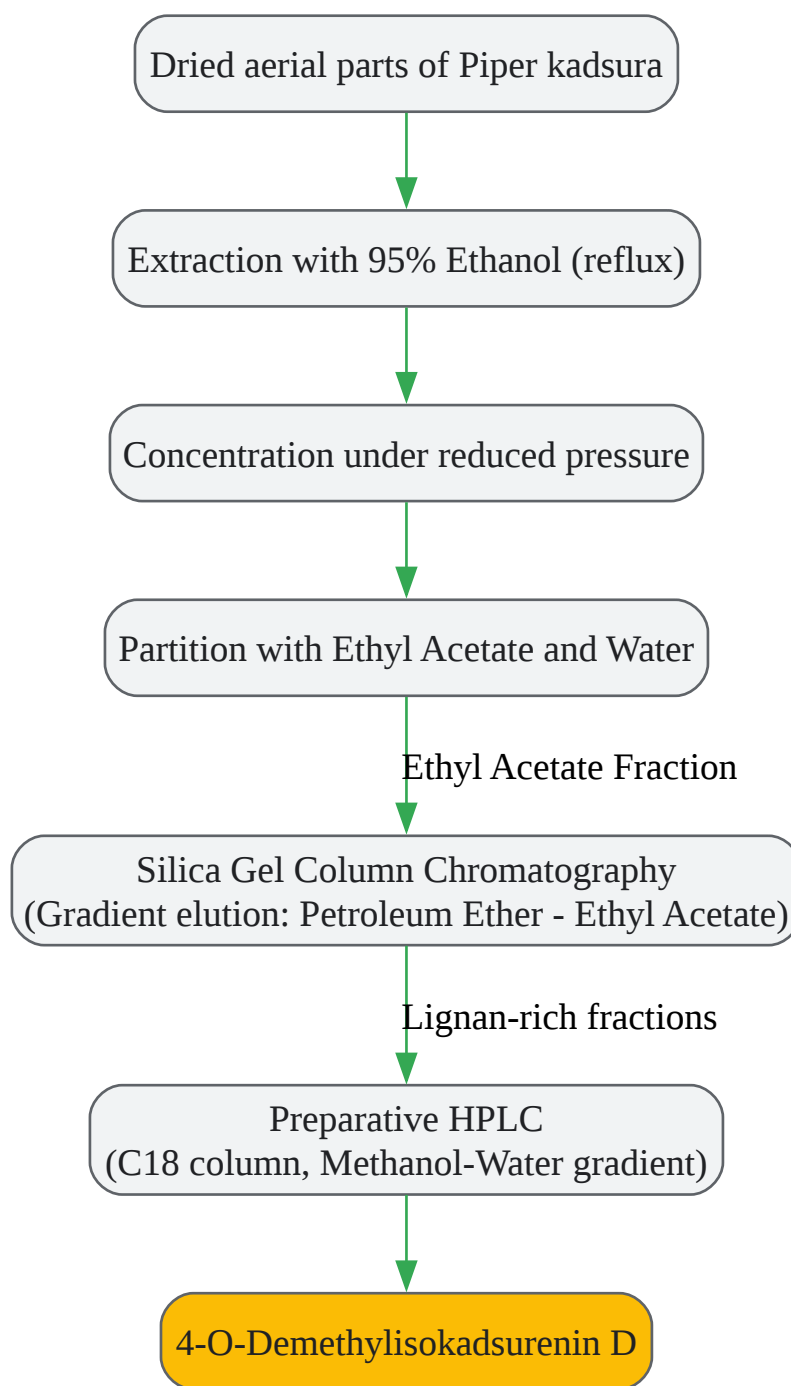
Note: The lack of specific IC₅₀/EC₅₀ values for **4-O-Demethylisokadsurenin D** highlights a significant gap in the current research landscape and underscores the need for further investigation.

Experimental Protocols

Isolation of 4-O-Demethylisokadsurenin D from Piper kadsura

The following is a general protocol for the isolation of lignans from Piper kadsura, which can be adapted for the specific purification of **4-O-Demethylisokadsurenin D**.

Workflow for Isolation and Purification



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation of **4-O-Demethylisokadsurenin D**.

Detailed Steps:

- Plant Material and Extraction:

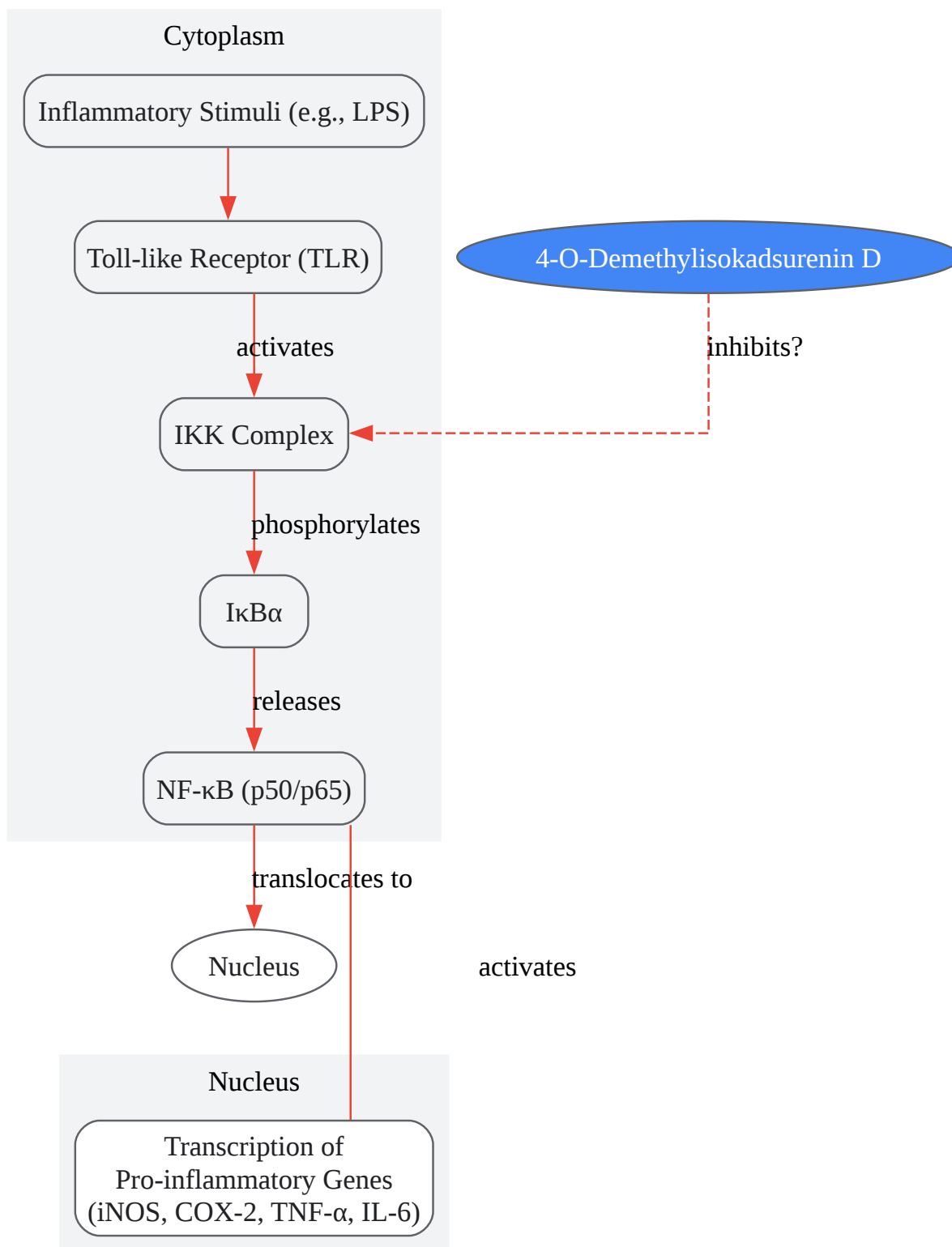
- Air-dry the aerial parts of *Piper kadsura* and grind them into a coarse powder.
- Extract the powdered plant material with 95% ethanol under reflux for 2-3 hours. Repeat the extraction process three times.
- Combine the ethanol extracts and concentrate them under reduced pressure to obtain a crude extract.
- Fractionation:
 - Suspend the crude extract in water and partition it successively with ethyl acetate.
 - Collect the ethyl acetate fraction, which is typically rich in lignans, and concentrate it.
- Chromatographic Separation:
 - Subject the concentrated ethyl acetate fraction to silica gel column chromatography.
 - Elute the column with a gradient of petroleum ether and ethyl acetate, starting with a low polarity and gradually increasing it.
 - Monitor the fractions using Thin Layer Chromatography (TLC) and combine fractions with similar profiles.
- Purification:
 - Further purify the lignan-rich fractions using preparative High-Performance Liquid Chromatography (HPLC) on a C18 reversed-phase column.
 - Use a mobile phase gradient of methanol and water to isolate **4-O-Demethylisokadsurenin D**.
 - Confirm the structure of the purified compound using spectroscopic methods (^1H -NMR, ^{13}C -NMR, MS).

Potential Signaling Pathways

Based on the known activities of related lignans, **4-O-Demethylisokadsurenin D** is hypothesized to exert its anti-inflammatory effects through the modulation of the NF- κ B and MAPK signaling pathways.

Inhibition of the NF- κ B Signaling Pathway

The NF- κ B pathway is a critical regulator of inflammation. Its activation leads to the transcription of numerous pro-inflammatory genes. Inhibition of this pathway is a key mechanism for many anti-inflammatory drugs.

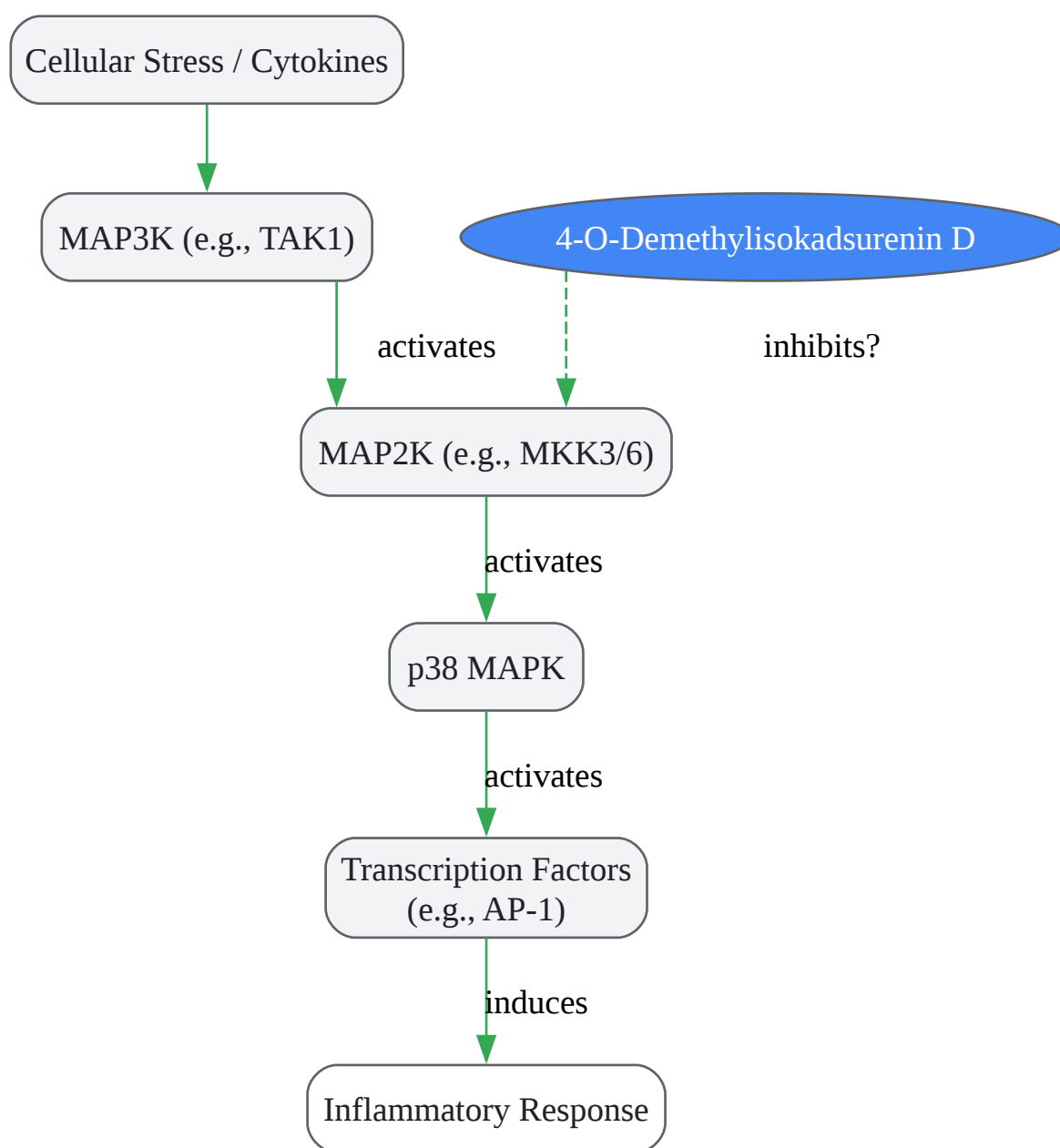


[Click to download full resolution via product page](#)

Caption: Hypothesized inhibition of the NF-κB signaling pathway.

Modulation of MAPK Signaling Pathways

The MAPK family of kinases (including ERK, JNK, and p38) plays a crucial role in cellular responses to a wide range of stimuli, including stress and inflammation. Their dysregulation is implicated in various diseases.



[Click to download full resolution via product page](#)

Caption: Potential modulation of the p38 MAPK signaling pathway.

Future Directions

The therapeutic potential of **4-O-Demethylisokadsurenin D** is promising but requires substantial further research. Key areas for future investigation include:

- **Quantitative Biological Evaluation:** Determination of IC_{50} and EC_{50} values for its anti-inflammatory, anti-platelet, and neuroprotective effects using standardized in vitro assays.
- **Mechanism of Action Studies:** Elucidation of the precise molecular targets and signaling pathways modulated by the compound.
- **In Vivo Efficacy:** Evaluation of its therapeutic efficacy and safety in relevant animal models of inflammation, thrombosis, and neurodegenerative diseases.
- **Total Synthesis:** Development of a scalable and efficient total synthesis route to enable further pharmacological studies and potential drug development.
- **Physicochemical Characterization:** Detailed analysis of its solubility, stability, and other physicochemical properties to inform formulation development.

Conclusion

4-O-Demethylisokadsurenin D represents a compelling natural product lead for the development of novel therapeutics. Its structural relationship to other bioactive lignans provides a strong foundation for its investigation as an anti-inflammatory, anti-platelet, and neuroprotective agent. The information compiled in this guide serves as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery, and is intended to stimulate further research into this promising compound.

- To cite this document: BenchChem. [What is the chemical structure of 4-O-Demethylisokadsurenin D?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15594129#what-is-the-chemical-structure-of-4-o-demethylisokadsurenin-d>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com